

A Technical Guide to the Spectroscopic Elucidation of 5-Methylfuran-3-Carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-methylfuran-3-carboxylic Acid

Cat. No.: B1584690

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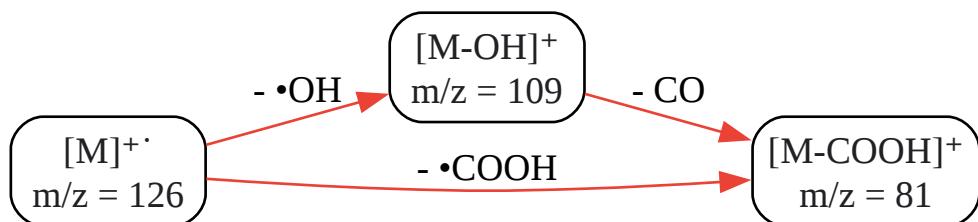
Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the expected spectroscopic data for **5-methylfuran-3-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and materials science. In the absence of a complete public repository of experimental spectra for this specific molecule, this document serves as a robust predictive and methodological resource. By integrating foundational spectroscopic principles with data from analogous structures, we offer a comprehensive characterization based on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

The methodologies and interpretations presented herein are designed to be self-validating, providing not just data, but the scientific rationale behind the expected spectral features. This approach ensures that researchers can confidently apply these principles to the analysis of this and related furanic compounds.

Molecular Structure and Spectroscopic Overview

5-Methylfuran-3-carboxylic acid possesses a furan ring substituted with a methyl group at the 5-position and a carboxylic acid at the 3-position. This substitution pattern dictates the electronic environment of each atom, giving rise to a unique spectroscopic fingerprint.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com